

Proper Disposal of Strobane: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Strobane*

Cat. No.: *B213053*

[Get Quote](#)

For immediate release

This document provides essential safety and logistical information for the proper disposal of **Strobane**, a persistent organochlorine pesticide. Due to its hazardous nature and environmental persistence, **Strobane** requires specialized disposal procedures. This guide is intended for researchers, scientists, and drug development professionals who may encounter this legacy chemical in a laboratory setting.

Immediate Safety and Handling

Strobane is a toxic and hazardous substance. Strict adherence to safety protocols is paramount when handling this chemical. It is classified as toxic if swallowed and can be fatal if it comes into contact with the skin.^[1] It also causes skin and serious eye irritation and may cause respiratory irritation.^[1]

Personal Protective Equipment (PPE): When handling **Strobane** or its containers, the following PPE is mandatory:

- Gloves: Elbow-length PVC or other chemically resistant gloves.^[2]
- Eye Protection: Safety glasses or a visor.^[2]
- Protective Clothing: A lab coat, long trousers, and a long-sleeved shirt or washable overalls.^[2]

- Footwear: Closed-toe shoes or boots.[\[2\]](#)

Contaminated clothing should be laundered separately from other items.[\[2\]](#) Any gloves used for handling **Strobane** should be disposed of as hazardous waste.[\[2\]](#)

Storage of Waste: Unwanted **Strobane** and its containers must be stored securely to prevent unauthorized access and environmental contamination.

- Store in a locked, cool, and waterproof shed or cabinet, away from direct sunlight.[\[2\]](#)
- Keep **Strobane** waste separate from other chemicals to avoid incompatible reactions.[\[2\]](#)
- Label all waste containers clearly with "Hazardous Waste" and the chemical name, "**Strobane**".

Strobane Hazard Profile

The following table summarizes the key hazards associated with **Strobane**, based on available toxicological data.

Hazard Classification	Description	Source
Acute Oral Toxicity	Toxic if swallowed.	[1]
Acute Dermal Toxicity	Fatal in contact with skin.	[1]
Skin Corrosion/Irritation	Causes skin irritation.	[1]
Serious Eye Damage/Irritation	Causes serious eye irritation.	[1]
Specific Target Organ Toxicity	May cause respiratory irritation.	[1]
Carcinogenicity	Classified as a Group 3 carcinogen by IARC: Not classifiable as to its carcinogenicity to humans.	[1]

Disposal Procedures

Due to the persistent and hazardous nature of organochlorine pesticides like **Strobane**, in-lab detoxification or disposal is not recommended. The only acceptable disposal method is high-temperature incineration.^[3] Therefore, all **Strobane** waste must be handled by a licensed professional hazardous waste disposal service.

Step-by-Step Disposal Protocol:

- Identification and Segregation: Positively identify all **Strobane** waste, including unused product, contaminated materials (e.g., PPE, absorbent pads), and empty containers. Segregate this waste from other laboratory waste streams.
- Packaging:
 - Ensure all waste is securely packaged in its original container or a compatible, labeled container.
 - Do not mix **Strobane** with other chemicals.
 - For transportation, place containers in a way that prevents shifting or spilling.^[4]
- Contact a Professional Hazardous Waste Disposal Service:
 - Engage a certified hazardous waste management company that specializes in the disposal of pesticides and other hazardous chemicals.^{[5][6][7][8]}
 - Inform the company that you have **Strobane**, an organochlorine pesticide, for disposal.
 - Follow their specific instructions for collection and transportation.
- Documentation:
 - Maintain detailed records of the amount of **Strobane** waste generated and disposed of.
 - Obtain and keep all documentation from the hazardous waste disposal company, including manifests and certificates of destruction.

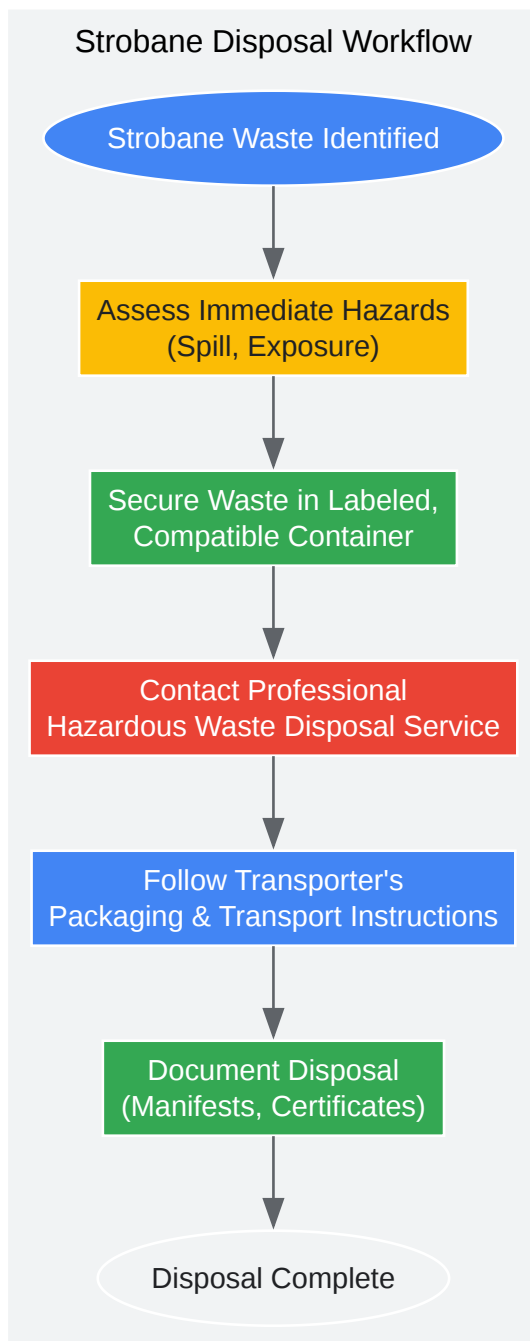
Experimental Protocols

There are no recommended experimental protocols for the in-lab treatment or disposal of **Strobane**. Research into the degradation of organochlorine pesticides has been conducted, but no simple and safe procedures for laboratory use have been established.[3] Any attempt at in-lab disposal could lead to the release of toxic decomposition byproducts, such as hydrogen chloride gas.

Strobane Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Strobane** waste in a laboratory setting.

Strobane Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe and compliant disposal of **Strobane** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Strobane | C₁₀H₁₀Cl₈ | CID 5302 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. dcceew.gov.au [dcceew.gov.au]
- 3. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 4. Disposal of Pesticides [npic.orst.edu]
- 5. hazardouswasteexperts.com [hazardouswasteexperts.com]
- 6. hazwastedisposal.com [hazwastedisposal.com]
- 7. hwhenvironmental.com [hwhenvironmental.com]
- 8. hwhenvironmental.com [hwhenvironmental.com]
- To cite this document: BenchChem. [Proper Disposal of Strobane: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b213053#strobane-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com